# physicochemical properties of 3-[(3-Chlorobenzyl)oxy]benzaldehyde

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *3-[(3-Chlorobenzyl)oxy]benzaldehyde* |
| *CAS No.:* | *168084-95-5* |
| *Cat. No.:* | *B061052* |

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An In-depth Technical Guide to the Physicochemical Properties of **3-[(3-Chlorobenzyl)oxy]benzaldehyde**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**3-[(3-Chlorobenzyl)oxy]benzaldehyde** is an aromatic aldehyde, a class of organic compounds pivotal to synthetic and medicinal chemistry. As a bifunctional molecule, it features a reactive aldehyde group and a stable benzyl ether linkage, making it a versatile intermediate for the synthesis of more complex molecular architectures.[1] Its structure is of significant interest in drug discovery, as substituted benzyloxybenzaldehyde scaffolds have been explored for various therapeutic applications, including potential anti-proliferative effects in cancer cell lines.[1][2]

This guide serves as a comprehensive technical resource, moving beyond a simple data sheet to provide an in-depth analysis of the core physicochemical properties of **3-[(3-**

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**Chlorobenzyl)oxy]benzaldehyde**. Understanding these properties is paramount for its effective use in research and development, influencing everything from reaction conditions and purification strategies to formulation and pharmacokinetic behavior in potential therapeutic agents. We will explore not only the quantitative values of these properties but also the causality behind the experimental methods used for their determination, providing a framework for robust scientific application.

## Chemical Identity and Molecular Structure

A precise understanding of a compound's identity is the foundation of all subsequent research. **3-[(3-Chlorobenzyl)oxy]benzaldehyde** is identified by a unique set of descriptors that ensure its unambiguous recognition in a global scientific context.

- CAS Number: 168084-95-5[1][3]
- Molecular Formula: $C_{14}H_{11}ClO_2$[1][3][4]
- Molecular Weight: 246.69 g/mol [1][3][5]
- IUPAC Name: 3-[(3-chlorophenyl)methoxy]benzaldehyde[3]
- Synonyms: 3-((3-Chlorobenzyl)oxy)benzaldehyde, Benzaldehyde, 3-[(3-chlorophenyl)methoxy]-[3]

The molecule's structure, consisting of a benzaldehyde core linked to a 3-chlorobenzyl group via an ether bond, dictates its chemical behavior and physical properties.

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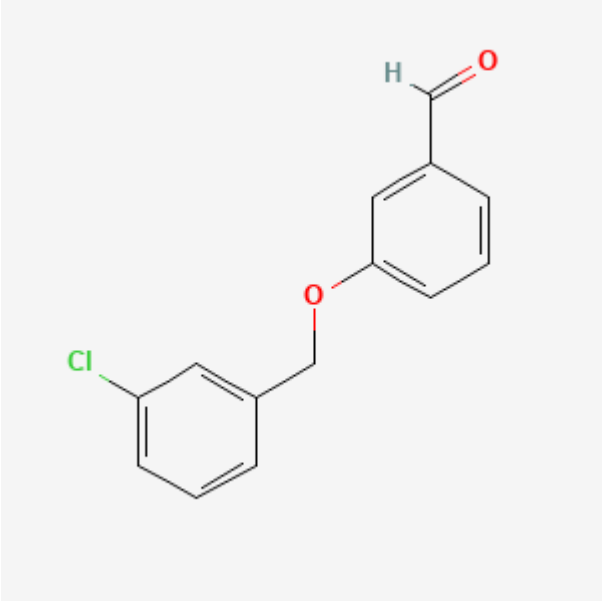


**Figure 1.** 2D Chemical Structure of **3-[(3-Chlorobenzyl)oxy]benzaldehyde**.

# Core Physicochemical Properties: A Quantitative Summary

The following table summarizes the key physicochemical properties of **3-[(3-Chlorobenzyl)oxy]benzaldehyde**. These values are essential for initial experimental design, from selecting appropriate solvents to predicting the compound's behavior in various analytical systems.

| Property | Value | Source |
|---|---|---|
| Physical Form | Liquid at room temperature | [1] |
| Molecular Weight | 246.69 g/mol | [3][4][5] |
| XLogP3 (Calculated) | 3.5 | [3] |
| Hydrogen Bond Donors | 0 | [3] |
| Hydrogen Bond Acceptors | 2 | [3] |
| Rotatable Bonds | 4 | [3] |

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# In-Depth Analysis of Key Physicochemical Parameters

A deeper dive into specific properties reveals their profound implications for research and drug development. Here, we discuss the significance and experimental determination of lipophilicity and acidity.

## Lipophilicity (LogP)

Lipophilicity, the affinity of a molecule for a lipid-like environment, is one of the most critical parameters in drug discovery. It heavily influences a compound's absorption, distribution, metabolism, and excretion (ADME) profile. This property is quantified by the partition coefficient (P), which is the ratio of a compound's concentration in a nonpolar solvent (typically n-octanol) to its concentration in an aqueous solvent (water) at equilibrium.[6][7] The value is almost always expressed in its logarithmic form, LogP.[6][7]

$LogP = \log_{10} ([solute]_{organic} / [solute]_{aqueous})$

A positive LogP value indicates a preference for the lipid phase (hydrophobic), while a negative value indicates a preference for the aqueous phase (hydrophilic).[7][8] For **3-[(3-Chlorobenzyl)oxy]benzaldehyde**, the calculated XLogP3 value is 3.5, suggesting it is a significantly lipophilic compound with poor aqueous solubility but good potential for membrane permeability.[3]

The shake-flask method is the traditional "gold standard" for LogP determination due to its direct measurement of partitioning.[6][9] Although it can be labor-intensive, its accuracy makes it an indispensable tool for validating computational models.[7]

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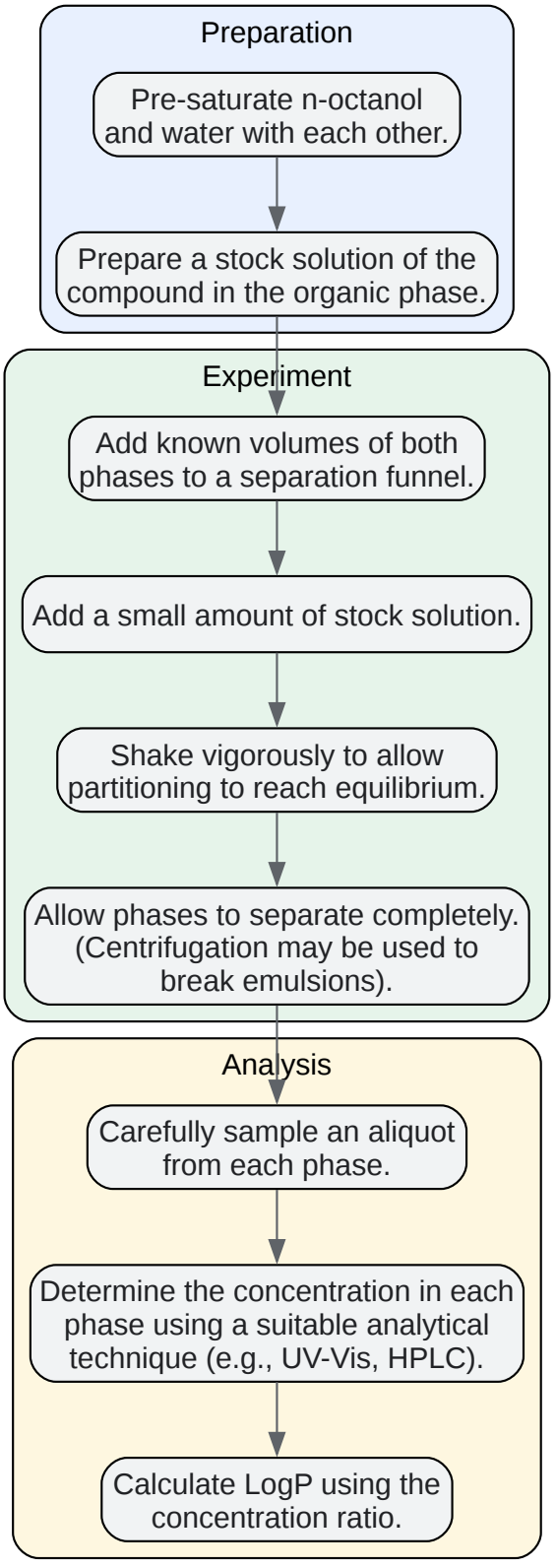


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Caption: Workflow for the Shake-Flask LogP Determination.

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Step-by-Step Protocol:

- Solvent Preparation: n-Octanol and a suitable aqueous buffer (e.g., phosphate-buffered saline, pH 7.4) are mutually saturated by stirring them together overnight and then separating the layers. This prevents volume changes during the experiment.
- Compound Addition: The test compound is dissolved in the n-octanol phase at a concentration that is detectable in both phases after partitioning.
- Partitioning: A precise volume of the n-octanol solution is mixed with a precise volume of the aqueous buffer in a flask or vial. The mixture is agitated (e.g., on a shaker) for a sufficient time to reach equilibrium (typically 1-24 hours).
- Phase Separation: The mixture is allowed to stand until the two phases are clearly separated. Centrifugation may be required to break up any emulsions that have formed, which can be an issue for highly lipophilic compounds.[9]
- Quantification: A sample is carefully taken from each phase. The concentration of the compound in each sample is accurately measured, most commonly by UV-Vis spectroscopy or High-Performance Liquid Chromatography (HPLC).[6]
- Calculation: The LogP is calculated from the ratio of the concentrations.

## Acidity and Basicity (pKa)

The acid dissociation constant (pKa) is a measure of a compound's acidity or basicity. It is crucial for understanding a molecule's charge state at a given pH, which in turn affects its solubility, receptor binding, and membrane transport.[10][11] **3-[(3-Chlorobenzyl)oxy]benzaldehyde** lacks strongly acidic or basic functional groups. The aldehyde proton is not readily ionizable. The ether oxygen is a very weak Lewis base, and the aromatic protons are not acidic under physiological conditions. Therefore, the molecule is expected to be neutral over the entire physiological pH range.

However, for compounds with ionizable groups (e.g., carboxylic acids, phenols, amines), determining the pKa is a mandatory step in physicochemical profiling.

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Potentiometric titration is a highly accurate and common method for pKa determination.[12][13][14] It involves monitoring the pH of a solution of the compound as a titrant (a strong acid or base) is added incrementally.

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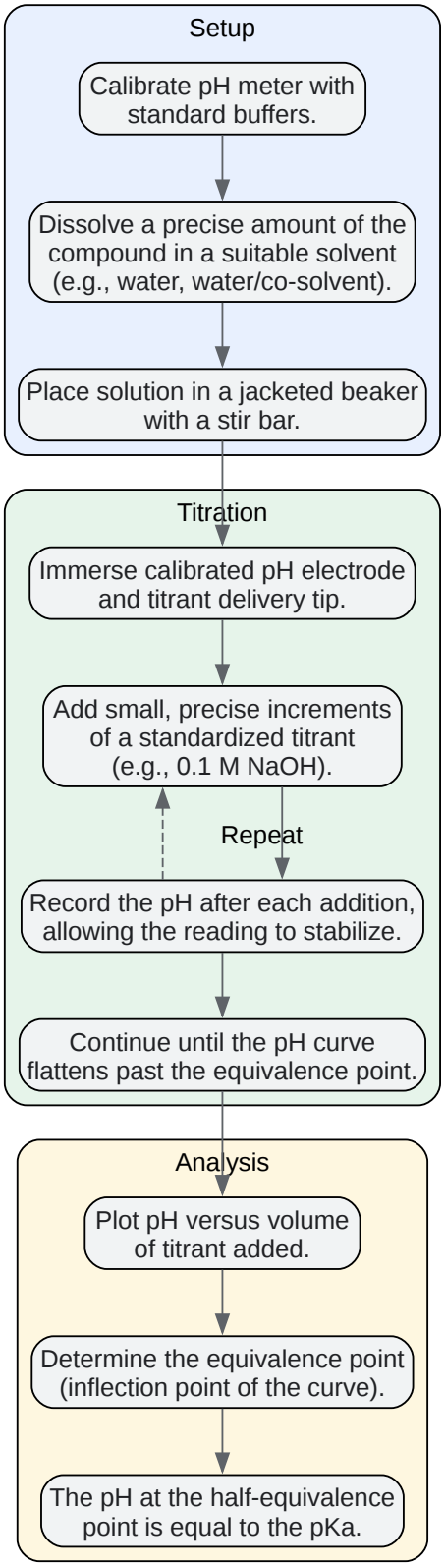


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Caption: Workflow for pKa Determination via Potentiometric Titration.

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Step-by-Step Protocol:

- Preparation: A precise mass of the compound is dissolved in high-purity water. If solubility is an issue, a co-solvent like methanol or DMSO may be used, though this requires extrapolation to find the aqueous pKa.[13] The solution must be free of dissolved $CO_2$, which can interfere with measurements at higher pH.[13]
- Titration: The solution is titrated with a standardized solution of strong base (for an acidic compound) or strong acid (for a basic compound). The titrant is added in small, known increments.
- Measurement: After each addition of titrant, the solution is stirred to ensure homogeneity, and the pH is recorded using a calibrated pH electrode.
- Data Analysis: The pH is plotted against the volume of titrant added. The resulting sigmoid curve shows an inflection point, which is the equivalence point (where moles of titrant equal moles of the compound). The pKa is the pH value at exactly half the volume of the equivalence point.[14]

## Synthesis and Reactivity Insights

As a synthetic intermediate, the reactivity of **3-[(3-Chlorobenzyl)oxy]benzaldehyde** is centered on its two primary functional groups:

- Aldehyde Group: This group is highly versatile. It can be oxidized to a carboxylic acid, reduced to a primary alcohol, or undergo nucleophilic addition and condensation reactions (e.g., Wittig reaction, Schiff base formation) to build more complex carbon skeletons.[1] This reactivity is fundamental to its role as a building block.
- Benzyl Ether Linkage: The benzyl ether acts as a stable protecting group for the phenolic oxygen. It is generally robust to many reaction conditions but can be cleaved under hydrogenolysis conditions (e.g., $H_2$ gas with a palladium catalyst), which regenerates the phenol.[1] This stability and selective deprotection add to its synthetic utility.

Structurally related compounds are often synthesized via Williamson ether synthesis, where a substituted phenol (3-hydroxybenzaldehyde) is deprotonated with a base and reacted with a substituted benzyl halide (3-chlorobenzyl chloride).

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## Relevance in Research and Drug Development

The benzyloxybenzaldehyde scaffold is a recurring motif in medicinal chemistry. The specific substitution pattern of **3-[(3-Chlorobenzyl)oxy]benzaldehyde** provides a template for exploring structure-activity relationships (SAR). For instance, research on related analogues has demonstrated their potential as selective inhibitors of aldehyde dehydrogenase 1A3 (ALDH1A3), an enzyme implicated in cancer stem cell survival and therapy resistance.[2] The aldehyde functionality in these molecules appears to be important for their cytotoxic activity.[2] The lipophilic nature conferred by the chlorobenzyl group can enhance cell membrane penetration, a desirable trait for intracellular targets.

## Safety and Handling

While specific toxicological data for **3-[(3-Chlorobenzyl)oxy]benzaldehyde** is not widely published, data on the parent compound, benzaldehyde, can provide general guidance. Benzaldehyde is considered harmful if swallowed, can be an eye and respiratory irritant, and has low acute dermal toxicity.[15] It is readily metabolized and has a low potential for bioaccumulation.[15]

As a research chemical, **3-[(3-Chlorobenzyl)oxy]benzaldehyde** should be handled with appropriate personal protective equipment (PPE), including gloves and safety glasses, in a well-ventilated area or fume hood.[1] Users are required to consult the specific Safety Data Sheet (SDS) provided by the supplier for detailed handling and disposal information.

## Conclusion

**3-[(3-Chlorobenzyl)oxy]benzaldehyde** is a valuable chemical intermediate with well-defined physicochemical properties. Its significant lipophilicity (XLogP3 ≈ 3.5) and expected neutrality across physiological pH ranges are defining characteristics that guide its application in organic synthesis and drug discovery. The methodologies detailed in this guide for determining key parameters like LogP and pKa represent standard, validated approaches that ensure data integrity. A thorough understanding of these properties is not merely academic; it is the cornerstone of rational experimental design, enabling researchers to harness the full synthetic potential of this compound and to intelligently design next-generation molecules for therapeutic and material science applications.

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